

Furoquinoline alkaloids classification and examples

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Compound of Interest

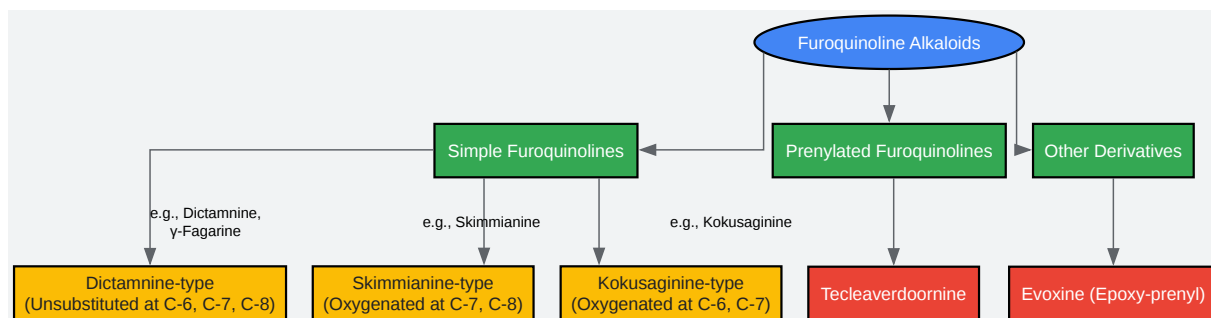
Compound Name: *Kokusaginine*

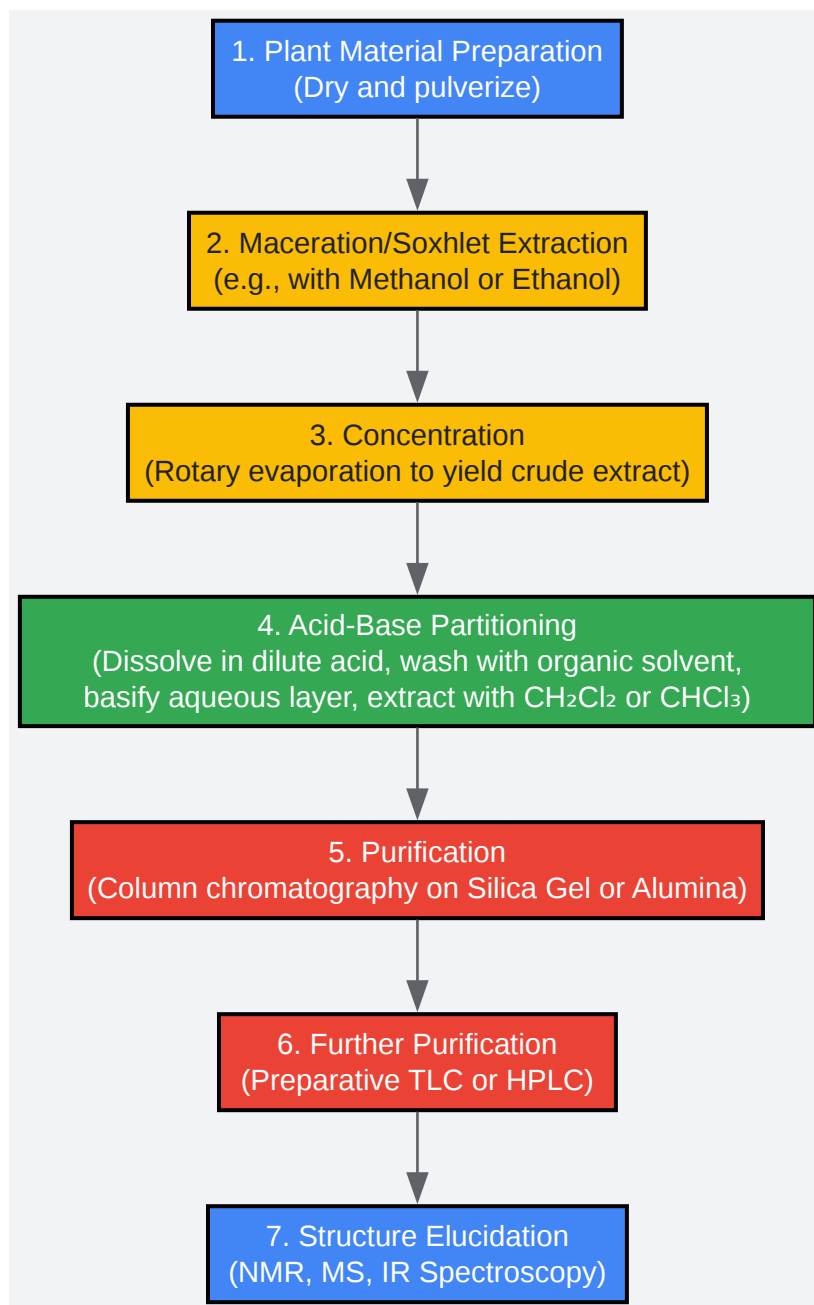
Cat. No.: *B1673745*

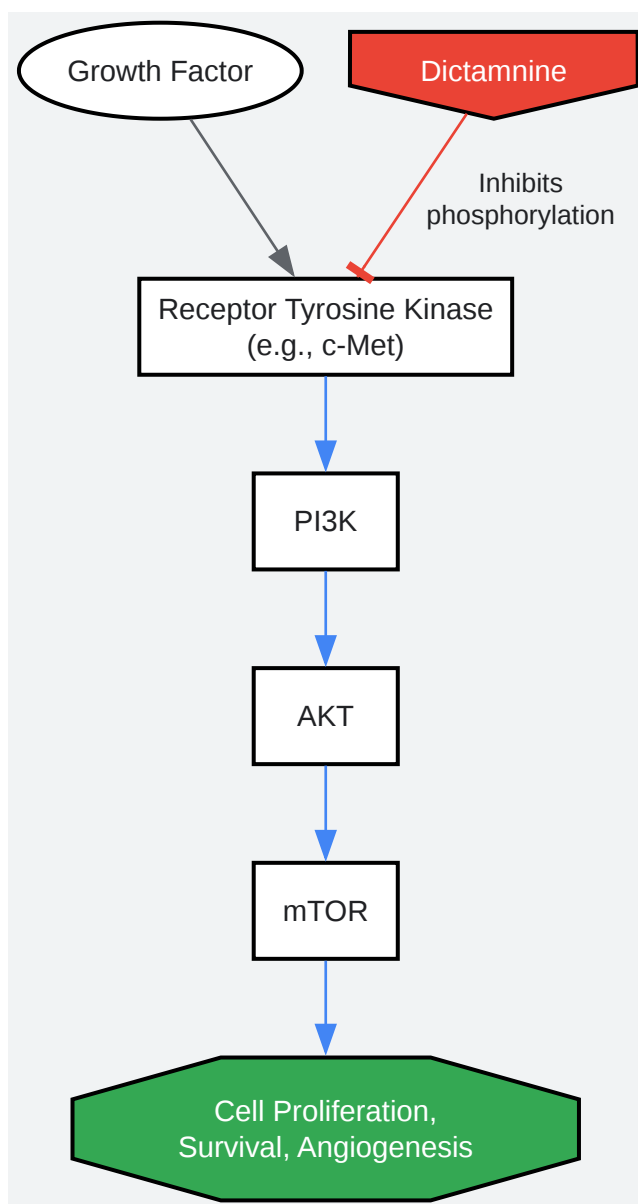
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Classification of Furoquinoline Alkaloids

The classification of furoquinoline alkaloids is primarily based on the substitution pattern on their core heterocyclic structure. A systematic way to categorize them is by the nature and position of substituents on the quinoline and furan rings. The main structural variations involve methoxy groups, hydroxyl groups, and prenyl side chains, which significantly influence their biological activity.







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References

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